

# Propargite water solubility and organic solvent miscibility

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## Compound Focus: Propargite

CAS No.: 2312-35-8

Cat. No.: S588211

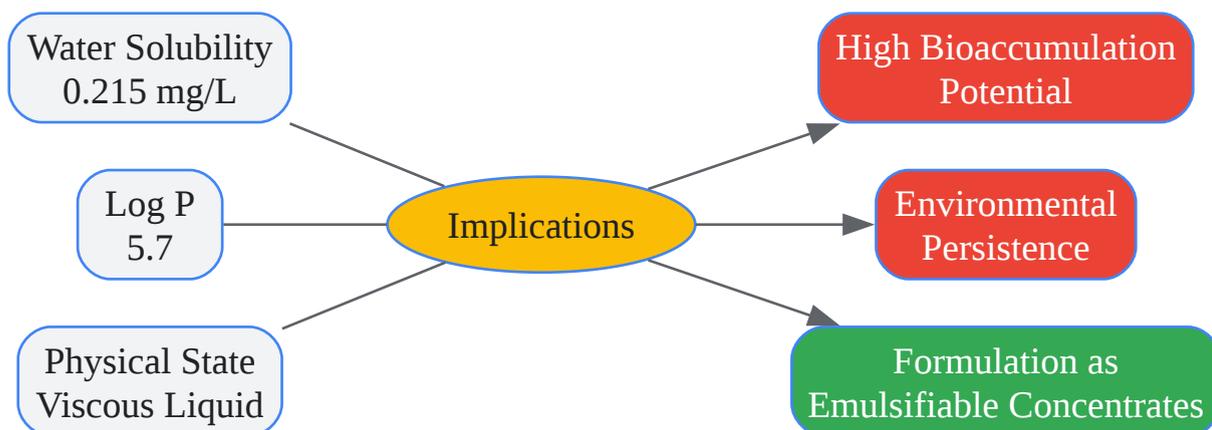
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## Solubility and Physicochemical Properties of Propargite

The quantitative data on **propargite**'s solubility and key physical properties are summarized in the table below for easy comparison.

Property	Value	Conditions / Notes	Source
Water Solubility	0.215 mg/L (or 215 µg/L)	20°C, pH 7	[1] [2]
Log P (Octanol-Water)	5.7	Indicates high lipophilicity	[1] [2]
Physical State	Dark yellow-brown/amber viscous liquid		[1] [3]
Melting Point	<25 °C		[2]
Density	1.10 g/cm <sup>3</sup>		[3]

The following diagram illustrates the relationship between **propargite**'s key physicochemical properties and their implications:



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*Relationship between **propargite**'s key properties and their research implications.*

## Solubility in Organic Solvents

**Propargite** is highly miscible with various organic solvents, a characteristic critical for formulating commercial products. The data below shows its solubility is **200,000 mg/L** at 20°C in several common solvents [1].

- **Hexane** [1]
- **Toluene** [1]
- **Dichloromethane** [1]
- **Acetone** [1]

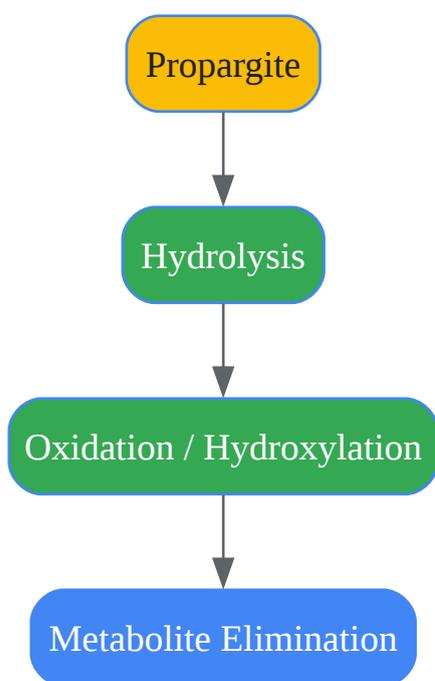
Other sources note it is also slightly soluble in **chloroform** and **hexane**, and is generally **miscible in organic solvents** [2] [3]. This high lipophilicity aligns with its high Log P value and supports its typical formulation as **emulsifiable concentrates (EC)** and **wettable powders** [1].

## Synthesis and Metabolic Pathways

While specific analytical protocols for solubility determination were not located, the search results provide insight into its synthesis and metabolic fate, which are relevant for a technical guide.

- **Commercial Synthesis:** The industrial synthesis begins with reacting 4-tert-butylphenol with cyclohexene oxide under acidic conditions to form an ether linkage. This intermediate is then esterified with propargyl sulfonyl chloride in the presence of a base like triethylamine or pyridine, typically in organic solvents like dichloromethane or toluene. The crude product is then purified via distillation or solvent extraction [1].
- **Metabolic Fate:** After absorption, **propargite** undergoes **hydrolysis at the sulfite ester**, followed by **oxidation and hydroxylation**. Its metabolites are eliminated in both urine and feces [4].

The following chart outlines this metabolic pathway:



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*Primary metabolic pathway of **propargite** in biological systems.*

## Key Handling and Safety Considerations

For laboratory handling, note these key points:

- **Toxicity Profile:** **Propargite** exhibits low acute oral and dermal toxicity in animal studies but is a **strong eye and skin irritant** and can cause chemical burns and sensitization [1] [4].
- **Mode of Action:** It acts as a non-systemic acaricide with contact action, inhibiting mitochondrial ATP synthase (IRAC MoA class 12C) [1] [3].
- **Environmental Impact:** It is highly toxic to amphibians, fish, and zooplankton, and has potential carcinogenicity [3].

## Conclusion and Research Implications

In summary, **propargite** is a highly lipophilic compound with very low water solubility and high miscibility in organic solvents. This profile directly influences its formulation, environmental behavior, and potential for bioaccumulation [1].

- **For formulation scientists**, the high organic solubility indicates a need for surfactants and emulsifiers for effective aqueous application.
- **For environmental researchers**, the low water solubility and high Log P suggest high potential for adsorption to soil and organic matter, but also a risk of bioaccumulation in the food chain.

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